

Technical Support Center: Nickel Silicide Films

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Compound of Interest

Compound Name: *Nickel silicide*

CAS No.: *12059-14-2*

Cat. No.: *B084013*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the experimental formation and characterization of **nickel silicide** films.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Defect Identification and Characterization

Q1: My **nickel silicide** film exhibits high sheet resistance after annealing. What are the potential causes and how can I troubleshoot this?

High sheet resistance in **nickel silicide** films is a common problem that can stem from several underlying defects. The primary causes include:

- Agglomeration: At elevated temperatures, typically above 600°C, the continuous **nickel silicide** film can break up into discrete islands, a phenomenon known as agglomeration.^[1]^[2] This discontinuity increases the sheet resistance. Thinner films are more susceptible to agglomeration at lower temperatures.^[1]

- **Formation of High-Resistivity Phases:** The transformation of the desired low-resistivity NiSi phase to the higher-resistivity NiSi₂ phase can occur at higher annealing temperatures.[3]
- **Incomplete Silicidation:** Insufficient annealing temperature or time can lead to an incomplete reaction between the nickel and silicon, resulting in a film with a mixture of unreacted nickel and various **nickel silicide** phases, leading to higher than expected sheet resistance.
- **Contamination:** The presence of impurities, such as oxygen or fluorine, at the nickel-silicon interface can impede the silicidation reaction, leading to a non-uniform film with high resistance.[4]

Troubleshooting Steps:

- **Verify Annealing Parameters:** Ensure the annealing temperature and duration are appropriate for the initial nickel film thickness to form the desired NiSi phase. A typical temperature range for NiSi formation is 400-600°C.
- **Characterize Film Morphology:** Use Scanning Electron Microscopy (SEM) to visually inspect the film surface for signs of agglomeration, such as island formation and exposed silicon regions.
- **Phase Identification:** Employ X-ray Diffraction (XRD) to identify the crystalline phases present in the film. The presence of NiSi₂ peaks can confirm a phase transformation.
- **Interface Analysis:** Use Transmission Electron Microscopy (TEM) to examine the cross-section of the film for interface uniformity, presence of contaminants, and to confirm the silicide phase.
- **Surface Roughness Measurement:** Atomic Force Microscopy (AFM) can be used to quantify the surface roughness, which often increases with agglomeration.[5]

Q2: I observe "pipe" defects in my **nickel silicide** films, leading to junction leakage. What causes these defects and how can they be prevented?

"Pipe" defects, also known as encroachment, are filaments of **nickel silicide** that can grow into the silicon substrate, particularly at the edges of patterned features, causing short circuits and junction leakage.[6]

Causes:

- **Nickel Diffusion:** The primary cause is the rapid diffusion of nickel along crystalline defects in the silicon substrate, such as dislocations or stacking faults.[4]
- **Stress:** High mechanical stress in the film can enhance nickel diffusion and promote the formation of these defects.
- **Processing Conditions:** The heating rate during the annealing process can influence defect formation. A rapid heating rate can lead to an excess of available nickel, which may contribute to defect formation.

Prevention Strategies:

- **Substrate Quality:** Start with a high-quality silicon substrate with a low density of crystalline defects. Pre-annealing the polycrystalline silicon substrate can improve its quality.[7]
- **Controlled Annealing:** Utilize a two-step annealing process. The first step at a lower temperature (e.g., 250-350°C) forms a nickel-rich silicide phase (Ni_2Si), followed by a selective etch to remove unreacted nickel, and a second anneal at a higher temperature (e.g., 400-600°C) to form the final NiSi phase. This can help control the nickel diffusion.
- **Alloying:** The addition of a small amount of platinum (Pt) to the nickel film can significantly suppress pipe defects by modifying the diffusion kinetics.[8][9]
- **Optimized Heating Rate:** Control the heating rate during annealing to minimize the uncontrolled diffusion of nickel.

Q3: My thin **nickel silicide** films (< 20 nm) are not stable at higher processing temperatures. What is the primary degradation mechanism and how can I improve their thermal stability?

For thin **nickel silicide** films, the primary degradation mechanism at elevated temperatures is agglomeration.[1] The driving force for agglomeration is the reduction of the total surface and interface energy of the system.

Strategies to Improve Thermal Stability:

- Alloying with Platinum (Pt): Incorporating a few atomic percent of platinum into the nickel film is a widely adopted and effective method to improve the thermal stability of the resulting silicide film. Pt segregates to the grain boundaries and the silicide/silicon interface, which is thought to increase the activation energy for agglomeration.[\[8\]](#)[\[10\]](#)
- Pre-annealing of Polysilicon Substrates: For films on polysilicon, pre-annealing the substrate at a high temperature before nickel deposition can increase the grain size of the polysilicon, leading to a more stable silicide film.[\[7\]](#)
- Capping Layers: Using a capping layer, such as titanium nitride (TiN), during annealing can help to maintain the integrity of the silicide film at higher temperatures.
- Interlayer Films: The introduction of a thin interlayer, such as Molybdenum (Mo) or Zinc (Zn), between the nickel and silicon can improve the thermal stability of the resulting silicide.[\[11\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data related to the properties and stability of **nickel silicide** films under various conditions.

Parameter	Condition	Value	Reference
Sheet Resistance	30 nm Ni film on polysilicon, annealed at 450-700°C	~5-10 Ω /sq	[12]
	30 nm Ni film on polysilicon, annealed at 800°C	Increases significantly due to agglomeration	[12]
	25 nm Ni film with Zn interlayer, annealed at 300-600°C	~2.5 Ω /sq	[11]
Agglomeration Activation Energy	NiSi film	2.8 ± 0.4 eV	[1]
NiSi ₂ Formation Temperature	Pure Ni film	Starts around 700-750°C	[10]
Ni film with Pt alloying	Formation retarded up to 800-900°C		[13]
Film Thickness Effect	Initial Ni film thickness < 20 nm	Prone to agglomeration	[1]
Initial Ni film thickness > 20 nm	Agglomeration and NiSi ₂ nucleation occur simultaneously		[1]
Surface Roughness (RMS)	30 nm NiSi film	~2 nm	[14]

Experimental Protocols

1. Sheet Resistance Measurement (Four-Point Probe Method)

This protocol outlines the standard procedure for measuring the sheet resistance of **nickel silicide** films.

- Objective: To determine the sheet resistance (R_s) of the **nickel silicide** film.

- Apparatus: Four-point probe measurement system.
- Procedure:
 - Place the wafer with the **nickel silicide** film on the measurement stage.
 - Gently lower the four-point probe head onto the surface of the film, ensuring all four probes make good contact.
 - Apply a constant current (I) through the outer two probes.
 - Measure the voltage (V) across the inner two probes using a high-impedance voltmeter.
 - Calculate the sheet resistance using the formula: $R_s = (\pi / \ln(2)) * (V / I) \approx 4.532 * (V / I)$. This formula is valid for a thin film on an insulating substrate where the film dimensions are much larger than the probe spacing.
 - Repeat the measurement at multiple locations on the wafer to assess uniformity and calculate the average sheet resistance.[\[12\]](#)[\[15\]](#)

2. Scanning Electron Microscopy (SEM) for Surface Morphology Analysis

This protocol describes the use of SEM to visualize the surface of **nickel silicide** films.

- Objective: To inspect the surface morphology for defects such as agglomeration, pinholes, and cracks.
- Apparatus: Scanning Electron Microscope (SEM).
- Procedure:
 - Mount a small piece of the wafer onto an SEM stub using conductive carbon tape.
 - If the sample is not sufficiently conductive, a thin conductive coating (e.g., gold or carbon) may be applied to prevent charging, although this is often not necessary for silicide films.
 - Load the sample into the SEM chamber and pump down to high vacuum.

- Apply an appropriate accelerating voltage (e.g., 5-15 kV) and beam current.
- Focus the electron beam on the sample surface and adjust magnification to the desired level.
- Acquire secondary electron (SE) images to visualize the surface topography. Look for signs of island formation, exposed substrate, and other morphological defects.[16]

3. Transmission Electron Microscopy (TEM) for Cross-Sectional Analysis

This protocol provides a general workflow for preparing and analyzing a cross-section of a **nickel silicide** film using TEM.

- Objective: To examine the film's thickness, interface quality, grain structure, and identify phases and defects at the nanoscale.
- Apparatus: Transmission Electron Microscope (TEM), Focused Ion Beam (FIB) or conventional cross-section preparation tools.
- Sample Preparation (FIB Lift-Out):
 - Locate the area of interest on the wafer.
 - Deposit a protective layer (e.g., platinum) over the area of interest using the FIB.
 - Mill two trenches on either side of the area of interest using a high-energy gallium ion beam.
 - Cut the resulting thin lamella free from the substrate.
 - Use a micromanipulator to lift out the lamella and attach it to a TEM grid.
 - Thin the lamella to electron transparency (typically < 100 nm) using a low-energy ion beam.[17]
- TEM Analysis:
 - Insert the prepared TEM grid into the TEM holder and load it into the microscope.

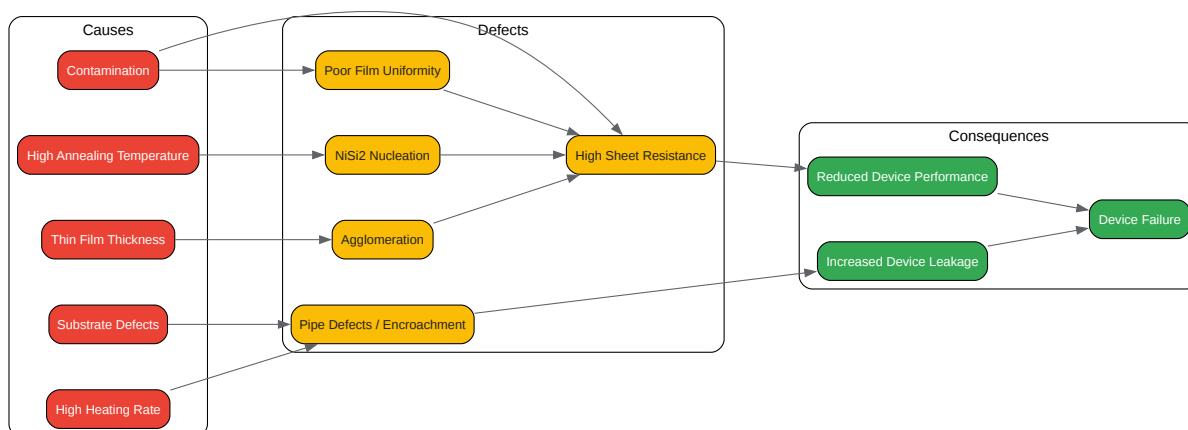
- Obtain bright-field and dark-field images to visualize the grain structure and defects.
- Acquire high-resolution TEM (HRTEM) images to examine the atomic lattice and the silicide-silicon interface.
- Perform Selected Area Electron Diffraction (SAED) to identify the crystalline phases present.
- Use Energy Dispersive X-ray Spectroscopy (EDX) or Electron Energy Loss Spectroscopy (EELS) for elemental analysis and to detect contaminants.[\[18\]](#)[\[19\]](#)[\[20\]](#)

4. Atomic Force Microscopy (AFM) for Surface Roughness Characterization

This protocol details the use of AFM to obtain high-resolution topographical information of the film surface.

- Objective: To quantify the surface roughness and visualize surface features at the nanometer scale.
- Apparatus: Atomic Force Microscope (AFM).
- Procedure:
 - Mount a piece of the wafer on an AFM sample puck.
 - Select an appropriate AFM cantilever and tip (e.g., a standard silicon tapping mode tip).
 - Load the sample and cantilever into the AFM.
 - Engage the tip with the sample surface in tapping mode to minimize sample damage.
 - Optimize the scanning parameters (scan size, scan rate, setpoint).
 - Acquire the topographical image of the surface.
 - Use the AFM software to analyze the image and calculate the root-mean-square (RMS) roughness and average roughness (Ra).[\[5\]](#)[\[21\]](#)[\[22\]](#)

Logical Relationship Diagram



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Causes and effects of common defects in **nickel silicide** films.

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